

Application Notes and Protocols for Cell Proliferation Assays with Akt3 Degradar 1

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Compound of Interest

Compound Name: Akt3 degrader 1

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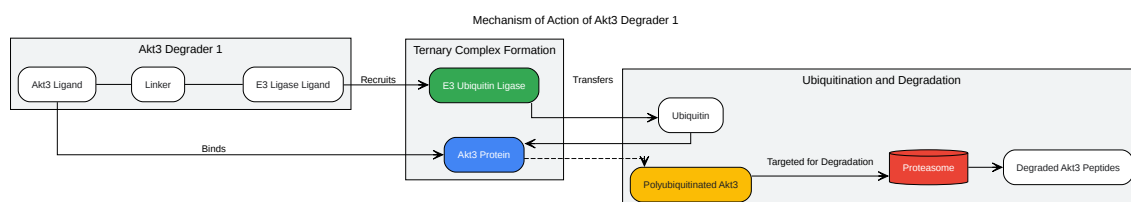
Introduction

Akt3 Degradar 1, also known as compound 12l, is a potent and selective degrader of the Akt3 protein.[1][2][3] This compound offers a powerful tool for investigating the specific roles of Akt3 in cellular processes, particularly in the context of cancer cell proliferation and survival. Unlike traditional kinase inhibitors that only block the catalytic activity of a protein, **Akt3 Degradar 1** facilitates the complete removal of the Akt3 protein through the ubiquitin-proteasome system.[1] This application note provides detailed protocols for assessing the anti-proliferative effects of **Akt3 Degradar 1** in cancer cell lines, along with a summary of its efficacy and a depiction of the underlying signaling pathways.

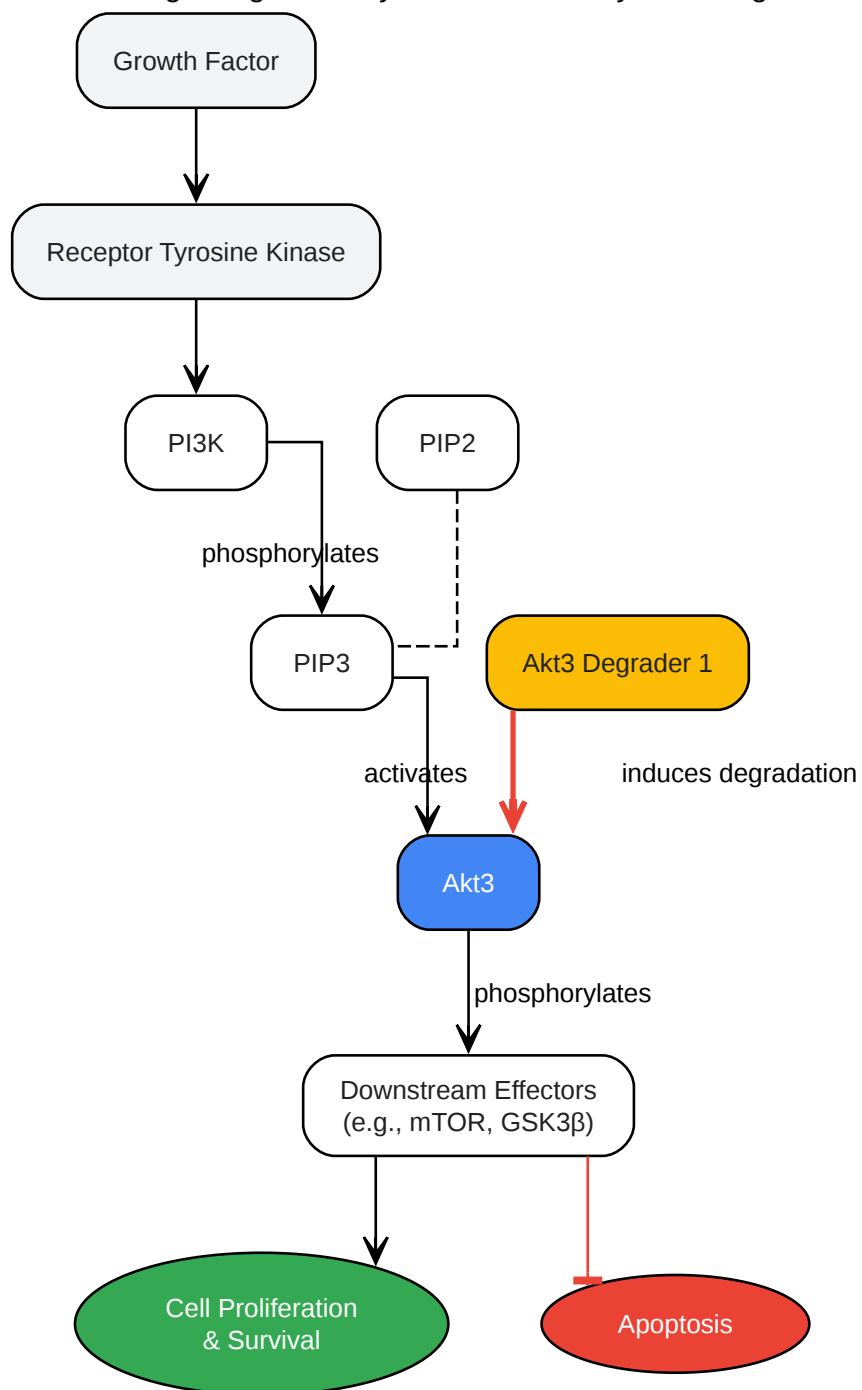
Akt3 is a member of the Akt serine/threonine kinase family, which plays a crucial role in the PI3K/Akt signaling pathway. This pathway is frequently dysregulated in various cancers, leading to uncontrolled cell growth, proliferation, and survival.[3] Notably, overexpression of Akt3 has been identified as a mechanism of resistance to targeted therapies like osimertinib in non-small cell lung cancer (NSCLC).[1][3][4] By selectively targeting Akt3 for degradation, **Akt3 Degradar 1** provides a promising strategy to overcome this resistance and inhibit tumor growth.[1][3]

Mechanism of Action

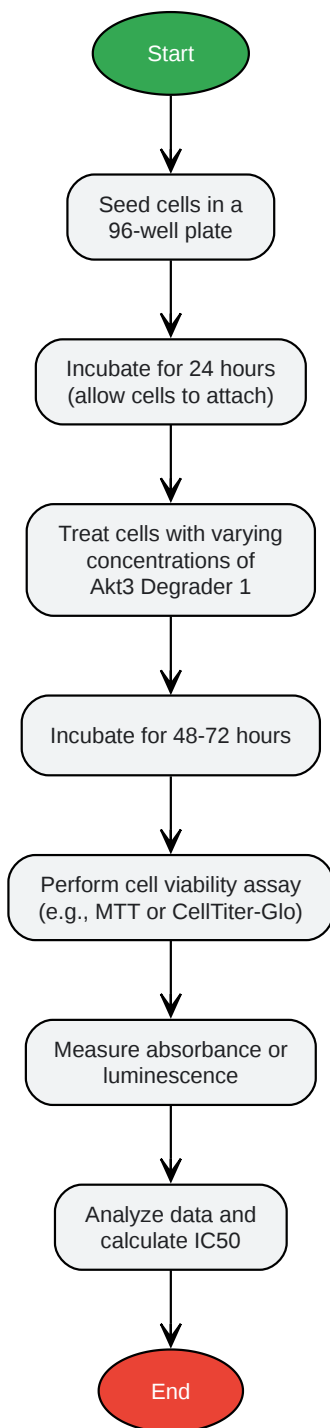
Akt3 Degradar 1 is a heterobifunctional molecule, often referred to as a Proteolysis Targeting Chimera (PROTAC). It functions by simultaneously binding to the Akt3 protein and an E3 ubiquitin ligase. This proximity induces the ubiquitination of Akt3, marking it for degradation by the proteasome. This targeted degradation of Akt3 disrupts downstream signaling pathways that are critical for cell proliferation and survival.



PI3K/Akt Signaling Pathway and Inhibition by Akt3 Degradation 1



Experimental Workflow for Cell Proliferation Assay

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